

Application Note: Purification of 5-Methoxyanthranilic Acid Hydrochloride by Recrystallization

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Compound of Interest

Compound Name: 5-Methoxyanthranilic acid HCl

Cat. No.: B158984

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This document provides a detailed protocol for the purification of 5-Methoxyanthranilic acid hydrochloride (HCl) via recrystallization. This method is designed to enhance the purity of the compound by removing impurities that may be present after synthesis.

Introduction

5-Methoxyanthranilic acid is a substituted anthranilic acid derivative. Its hydrochloride salt is often the form used in various research and development applications. Ensuring the high purity of this compound is critical for obtaining reliable and reproducible results in downstream processes. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. The principle of this method relies on the differential solubility of the target compound and its impurities in a selected solvent system at varying temperatures. By dissolving the impure compound in a suitable solvent at an elevated temperature to create a saturated solution and then allowing it to cool, the compound of interest will crystallize out in a purer form, while the impurities remain dissolved in the solvent.

This application note details the selection of an appropriate solvent system, a step-by-step recrystallization procedure, and important safety considerations.

Data Presentation

The selection of an appropriate solvent is the most critical step in recrystallization. An ideal solvent should dissolve the solute to a greater extent at higher temperatures than at lower temperatures. Based on the chemical nature of **5-Methoxyanthranilic acid HCl** and general principles for similar aromatic carboxylic acids, the following solvents are recommended for initial screening. The quantitative solubility data presented below is estimated and should be confirmed experimentally for the specific batch of **5-Methoxyanthranilic acid HCl** being purified.

Solvent System	Solubility at 25°C (mg/mL)	Solubility at Boiling Point (mg/mL)	Comments
Deionized Water	~10-15	High	Good for forming well-defined crystals.
Ethanol	Moderate	High	May require the addition of an anti-solvent like water.
Methanol	High	Very High	High solubility may lead to lower recovery.
Ethanol/Water (e.g., 9:1 v/v)	Low-Moderate	High	A common and effective mixed-solvent system for this class of compounds. Allows for fine-tuning of solubility.
Acetic Acid/Water	Moderate	High	Can be effective but requires thorough drying to remove residual acetic acid.

Note: It is highly recommended to perform small-scale solubility tests with the specific batch of **5-Methoxyanthranilic acid HCl** to identify the optimal solvent system and to maximize the yield and purity of the final product.

Experimental Protocol

This protocol outlines the general procedure for the recrystallization of **5-Methoxyanthranilic acid HCl**. It is based on established methods for the purification of similar aromatic carboxylic acids.^[1]

Materials and Equipment:

- Impure **5-Methoxyanthranilic acid HCl**
- Chosen recrystallization solvent (e.g., Ethanol/Water mixture)
- Erlenmeyer flasks
- Heating mantle or hot plate with a water bath
- Magnetic stirrer and stir bar
- Buchner funnel and flask
- Vacuum source
- Filter paper
- Spatula
- Glass stirring rod
- pH paper or pH meter
- Activated carbon (optional, for removing colored impurities)
- Nitrogen gas source (optional, to prevent oxidation)

Procedure:

- Dissolution:
 - Place the impure **5-Methoxyanthranilic acid HCl** in an Erlenmeyer flask of appropriate size.

- Add a magnetic stir bar to the flask.
- Add a small amount of the chosen solvent (e.g., 9:1 ethanol/water) to the flask, just enough to cover the solid.
- Gently heat the mixture on a hot plate or in a water bath while stirring.
- Continue to add small portions of the hot solvent until the **5-Methoxyanthranilic acid HCl** is completely dissolved. Avoid adding an excess of solvent to ensure a good yield.
- Decolorization (Optional):
 - If the solution is colored, it may indicate the presence of colored impurities. These can often be removed by treating the solution with activated carbon.
 - Remove the flask from the heat and allow it to cool slightly before adding the activated carbon to prevent bumping.
 - Add a small amount of activated carbon (approximately 1-2% of the solute weight) to the hot solution.
 - Gently reheat the solution to boiling for a few minutes while stirring.
 - Perform a hot filtration to remove the activated carbon. This must be done quickly to prevent premature crystallization of the product. It is advisable to pre-heat the filtration funnel.
- Crystallization:
 - Allow the hot, clear solution to cool slowly to room temperature. Slow cooling is crucial for the formation of large, pure crystals. Covering the mouth of the flask with a watch glass or beaker will slow the cooling process and prevent contamination.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of the crystals.
- Isolation and Drying:

- Collect the crystals by vacuum filtration using a Buchner funnel and flask.
- Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining impurities.
- Continue to draw air through the crystals on the filter for some time to help them dry.
- Transfer the purified crystals to a watch glass or drying dish and allow them to air dry completely. For faster drying, a vacuum oven at a low temperature can be used.

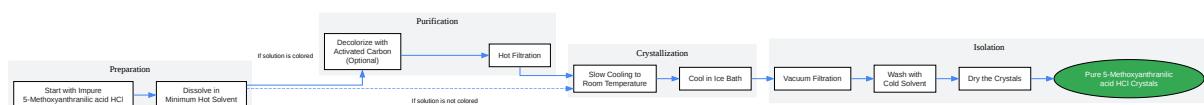
Note on pH and Atmosphere: For aminobenzoic acids, maintaining a slightly acidic pH (around 5-7) during the process can be beneficial.^[1] If oxidation is a concern, performing the dissolution and cooling steps under an inert atmosphere of nitrogen is recommended.^[1]

Safety and Handling

5-Methoxyanthranilic acid may be harmful if swallowed and can cause skin and eye irritation.^[2] It is important to handle this compound in a well-ventilated area, preferably in a fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the recrystallization process.



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References

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- 2. 5-Methoxyanthranilic acid (CAS 6705-03-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
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